

# Phenyltriethoxysilane (CAS Roinn 780-69-8): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Phenyltriethoxysilane

Cat. No.: B1206617

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Phenyltriethoxysilane** (PTES) is an organosilane compound with the chemical formula  $C_{12}H_{20}O_3Si$ . It is a colorless liquid that is soluble in many organic solvents but reacts with water. PTES is a versatile molecule widely utilized in materials science and surface chemistry due to its unique combination of a phenyl group and hydrolyzable ethoxy groups. The phenyl group imparts hydrophobicity and thermal stability, while the ethoxy groups can undergo hydrolysis and condensation to form stable siloxane bonds (Si-O-Si). This dual functionality allows PTES to act as a surface modifier, a coupling agent, and a crosslinking agent in a variety of applications. This technical guide provides an in-depth overview of the properties, applications, and relevant experimental protocols for **Phenyltriethoxysilane**.

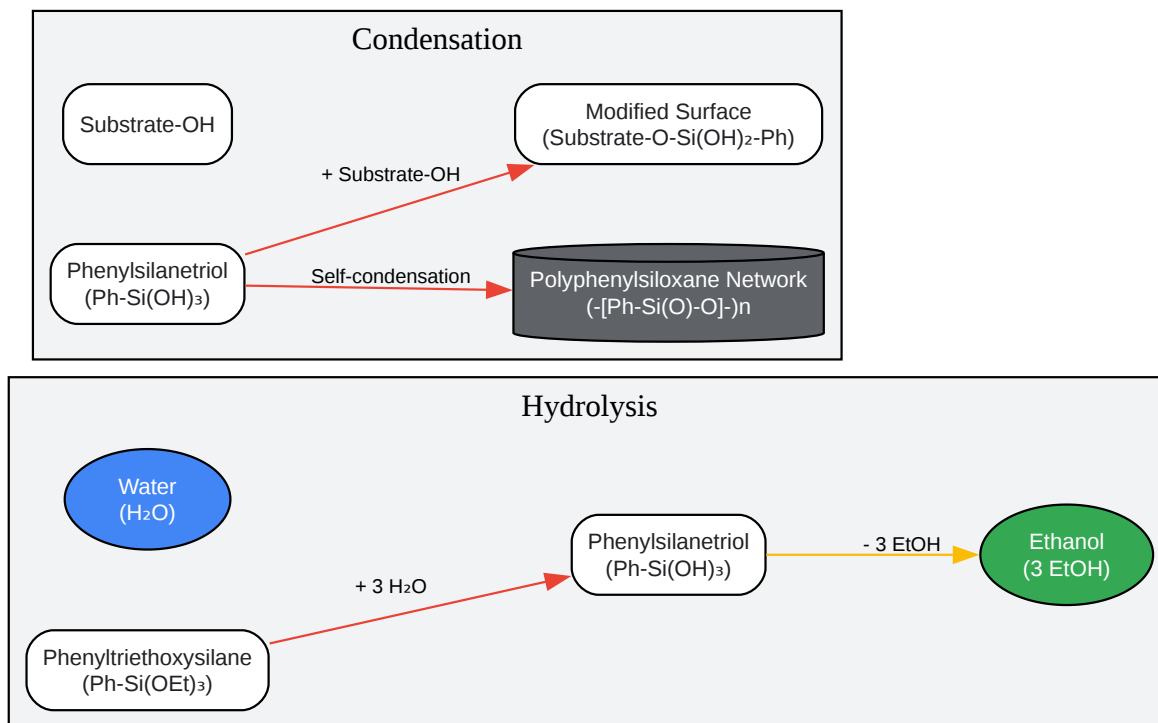
## Physicochemical Properties

The key physicochemical properties of **Phenyltriethoxysilane** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>20</sub> O <sub>3</sub> Si
Molecular Weight	240.37 g/mol [1][2]
CAS Number	780-69-8
Appearance	Colorless transparent liquid[2][3][4]
Density	0.996 g/mL at 25 °C[5]
Boiling Point	112-113 °C at 10 mmHg[1][5][6][7][8]
Melting Point	< -50 °C[6][9]
Refractive Index	n <sub>20</sub> /D 1.461 (lit.)[5][8][10]
Flash Point	96 °C[1][7]
Autoignition Temperature	265 °C[1][7]
Viscosity	1.7 cSt at 25 °C[7]
Solubility	Soluble in various organic solvents such as ethanol, toluene, and hexane.[3][11] Insoluble and reacts with water.[2][4][7][10][11]

## Reactivity and Functionalization Mechanism

The utility of **Phenyltriethoxysilane** is primarily derived from the reactivity of its ethoxy groups. These groups undergo hydrolysis in the presence of water to form silanol (Si-OH) groups. The hydrolysis is followed by a condensation reaction, where the silanol groups react with each other or with hydroxyl groups on a substrate surface to form stable siloxane (Si-O-Si) or siloxane-substrate (Si-O-Substrate) bonds, respectively. This process is the basis for its application as a surface modifier and coupling agent. The hydrolysis and condensation reactions can be catalyzed by acids or bases.



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Caption: Hydrolysis and condensation of **Phenyltriethoxysilane**.

## Applications

**Phenyltriethoxysilane** is a versatile compound with a range of applications in materials science and nanotechnology.

- **Surface Modification:** PTES is widely used to render surfaces hydrophobic. The phenyl groups create a low-energy surface that repels water. This is particularly useful for treating glass, silica, and other mineral surfaces to prevent fouling and improve compatibility with non-polar polymers.

- **Coupling Agent:** It can act as a bridge between inorganic substrates (like glass fibers or fillers) and organic polymers. This improves the adhesion and mechanical properties of composite materials.
- **Crosslinking Agent:** In the formulation of silicone elastomers and resins, PTES can be used as a crosslinking agent to enhance their thermal stability and mechanical strength.[\[12\]](#)
- **Sol-Gel Processes:** PTES is a common precursor in sol-gel synthesis to produce hybrid organic-inorganic materials with tailored properties such as high refractive index and thermal stability.
- **Nanoparticle Functionalization:** In the context of drug development and life sciences, PTES is used to functionalize the surface of nanoparticles (e.g., silica, ZnO).[\[13\]](#)[\[14\]](#) This modification can increase their stability in biological media, improve their dispersibility in polymeric matrices for biomedical devices, and serve as a platform for further conjugation of biomolecules. While PTES itself does not directly interact with biological signaling pathways, its use in functionalizing nanoparticles is a critical step in preparing these materials for biological applications where their downstream interactions are studied. For instance, silica nanoparticles have been shown to interact with TNF and MAPK signaling pathways, and surface functionalization can modulate these interactions.[\[4\]](#)[\[15\]](#)

## Experimental Protocols

### Surface Modification of Silica Nanoparticles via Sol-Gel Method

This protocol describes the functionalization of silica nanoparticles with **Phenyltriethoxysilane** to create a hydrophobic surface.[\[6\]](#)

Materials:

- Fumed silica nanoparticles (e.g., Aerosil 380)
- **Phenyltriethoxysilane (PTES)**
- Ammonium hydroxide (NH<sub>4</sub>OH), 28-30%

- Deionized water (H<sub>2</sub>O)
- Ethanol
- Beakers, magnetic stirrer, centrifuge, vacuum oven

Procedure:

- **Catalyst Solution Preparation:** Prepare a dispersion solution by dissolving 4 mL of ammonium hydroxide in 16 mL of deionized water in a beaker.
- **Silica Dispersion:** Add a specific amount of fumed silica nanoparticles to the catalyst solution and disperse them thoroughly using a magnetic stirrer.
- **PTES Solution:** In a separate beaker, prepare a solution of **Phenyltriethoxysilane** in ethanol. The amount of PTES can be varied to control the degree of surface modification.
- **Reaction:** Slowly add the silica dispersion to the PTES-ethanol solution while stirring continuously.
- **Reaction Conditions:** Maintain the reaction mixture at 40 °C with continuous stirring at 400 rpm for 24 hours.<sup>[6]</sup>
- **Purification:**
  - After the reaction is complete, centrifuge the mixture at 4500 rpm to separate the modified nanoparticles.
  - Discard the supernatant and wash the nanoparticles by re-dispersing them in ethanol, followed by another centrifugation step.
  - Repeat the washing cycle three times to ensure the removal of unreacted reagents.<sup>[6]</sup>
- **Drying:** Dry the purified, PTES-modified silica nanoparticles in a vacuum oven at 60 °C for 24 hours.<sup>[6]</sup>

Caption: Workflow for surface modification of silica nanoparticles.

## Safety and Handling

**Phenyltriethoxysilane** is a flammable liquid and vapor and may cause damage to organs through prolonged or repeated exposure. It is important to handle this chemical in a well-ventilated area, away from heat, sparks, and open flames. Personal protective equipment, including chemical splash goggles, appropriate gloves, and protective clothing, should be worn to prevent skin and eye contact.[6] Store in a tightly closed container in a cool, dry, and well-ventilated area, protected from moisture.[6] In case of fire, use carbon dioxide or dry chemical extinguishers; do not use water as it reacts with the material.[6]

## Conclusion

**Phenyltriethoxysilane** (CAS 780-69-8) is a valuable organosilane due to its ability to form stable, hydrophobic, and thermally resistant modifications on a variety of surfaces. Its well-understood hydrolysis and condensation chemistry allows for controlled functionalization in applications ranging from industrial coatings and composites to advanced nanomaterials for biomedical research. Proper handling and adherence to established protocols are essential for its safe and effective use. This guide provides a foundational understanding for researchers and professionals working with this versatile compound.

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